

Personal protective equipment for handling Metirosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metirosine

Cat. No.: B1680421

[Get Quote](#)

Essential Safety and Handling Guide for Metirosine

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Metirosine**. The following procedures detail the necessary personal protective equipment (PPE), safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Hazard Identification and Classification

Metirosine is classified with several hazards that necessitate careful handling.^[1] It is harmful if swallowed, can cause skin and serious eye irritation, and may lead to respiratory irritation.^[1]

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed ^[1]
Skin Irritation	H315	Causes skin irritation ^[1]
Eye Irritation	H319	Causes serious eye irritation ^[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation ^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Metirosine** to minimize exposure. This includes protection for the eyes, skin, and respiratory system.

Protection Type	Required PPE	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2]
Skin Protection	Chemical-impermeable gloves (inspected prior to use)	EU Directive 89/686/EEC and standard EN 374[2]
Impervious, fire/flamm-resistant clothing or lab coat	N/A	
Respiratory Protection	Respiratory filter device (for brief or low-level exposure)	N/A
Self-contained breathing apparatus (for intensive or prolonged exposure, or in case of fire)	N/A	

Safe Handling and Operational Plan

Adherence to proper handling procedures is crucial to prevent contamination and accidental exposure.

Engineering Controls:

- Work in a well-ventilated area.[3]
- Utilize a laboratory fume hood or another form of local exhaust ventilation.[2]

General Handling Practices:

- Avoid Inhalation, Ingestion, and Contact: Do not breathe dust, fumes, gas, mist, vapors, or spray.[1] Avoid contact with skin and eyes.[3]

- Prevent Dust Formation: Handle the substance in a way that avoids the formation of dust and aerosols.[3]
- Hygienic Measures: Wash hands thoroughly after handling.[4] Keep the substance away from food, beverages, and feed.[1]
- Ignition Sources: Keep away from sources of ignition and use non-sparking tools.[1][3] Take precautionary measures against static discharge.[1]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[2][4]
- Follow the storage information provided on the product insert.[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures:

- If Swallowed: Immediately call a doctor or poison control center.[1][2]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water and rinse thoroughly.[1][2] If irritation persists, consult a doctor.
- In Case of Eye Contact: Rinse the opened eye for several minutes under running water.[1] If symptoms persist, consult a doctor.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult or if the person is unconscious, seek immediate medical attention.[2]

Accidental Release Measures:

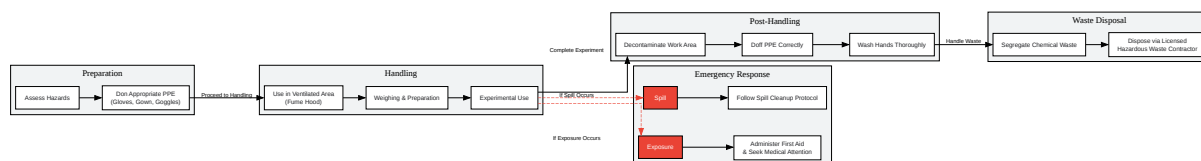
- Ensure Adequate Ventilation: Ventilate the area of the spill.[1][2]
- Personal Precautions: Wear appropriate personal protective equipment and avoid inhaling dust from the spilled material.[2][4] Keep unnecessary personnel away.[2]

- Containment and Cleaning: Sweep up or vacuum the spillage and collect it in a suitable, closed container for disposal.[2][4] Avoid generating dust during clean-up.[2]
- Environmental Precautions: Do not allow the substance to enter sewers or surface/ground water.[1][2]

Disposal Plan

Proper disposal of **Metirosine** and its contaminated packaging is essential to prevent environmental contamination and comply with regulations.

- Waste Material: Excess and expired **Metirosine** should be offered to a licensed hazardous material disposal company.[2] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contaminated Packaging: Dispose of in the same manner as the unused product.[2]
- Regulatory Compliance: Ensure that all federal, state, and local regulations regarding the disposal of this material are strictly followed.[2] Alternatively, the medication can be taken to a medication take-back program.[5] If this is not possible, and it is safe for trash disposal, mix the medication with an undesirable substance like cat litter or coffee grounds, seal it in a container, and place it in the trash.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cleanchemlab.com [cleanchemlab.com]
- 3. echemi.com [echemi.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. my.clevelandclinic.org [my.clevelandclinic.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Metirosine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680421#personal-protective-equipment-for-handling-metirosine\]](https://www.benchchem.com/product/b1680421#personal-protective-equipment-for-handling-metirosine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com